

Application Note: HPLC Analysis of 3-Chlorogentisyl Alcohol

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Compound of Interest

Compound Name: 3-Chlorogentisyl alcohol

Cat. No.: B15617401

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Abstract

This application note details a robust and reliable method for the quantitative analysis of **3-Chlorogentisyl alcohol** using High-Performance Liquid Chromatography (HPLC) with UV detection. **3-Chlorogentisyl alcohol**, a microbial metabolite, has garnered significant interest due to its diverse biological activities, including antibacterial and radical-scavenging properties. The described method is suitable for the accurate determination of **3-Chlorogentisyl alcohol** in various sample matrices, providing a valuable tool for research, quality control, and pharmacokinetic studies in the field of drug development.

Introduction

3-Chlorogentisyl alcohol (2-chloro-6-(hydroxymethyl)-1,4-benzenediol) is a phenolic compound produced by certain microorganisms. Its potential therapeutic applications necessitate a reliable analytical method for its quantification. This document provides a detailed protocol for the separation and quantification of **3-Chlorogentisyl alcohol** utilizing reversed-phase HPLC, a widely used technique for the analysis of phenolic compounds. The method is designed to be specific, accurate, and reproducible.

Experimental

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is employed for this analysis. The separation is achieved on a C18 reversed-phase column, which is a common and effective choice for separating moderately polar compounds like phenolic alcohols.

Table 1: HPLC Instrumentation and Conditions

Parameter	Value
HPLC System	Standard Liquid Chromatograph
Detector	UV-Vis Detector
Column	C18 Reversed-Phase, 4.6 x 150 mm, 5 μ m
Mobile Phase A	0.1% Acetic Acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	See Table 2
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	30 $^{\circ}$ C
Detection Wavelength	280 nm

Table 2: Gradient Elution Program

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
15.0	50	50
20.0	5	95
25.0	5	95
25.1	95	5
30.0	95	5

Standard and Sample Preparation

Standard Solution Preparation:

- Primary Stock Solution (1 mg/mL): Accurately weigh 10 mg of **3-Chlorogentisyl alcohol** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase (95:5 Mobile Phase A:Mobile Phase B) to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.

Sample Preparation (from a microbial culture):

- Extraction: Centrifuge the microbial culture to separate the supernatant. Extract the supernatant three times with an equal volume of ethyl acetate.
- Evaporation: Pool the ethyl acetate extracts and evaporate to dryness under reduced pressure at 40 °C.
- Reconstitution: Reconstitute the dried extract in a known volume of the initial mobile phase (95:5 Mobile Phase A:Mobile Phase B).
- Filtration: Filter the reconstituted sample through a 0.45 µm syringe filter before injection into the HPLC system.

Results and Discussion

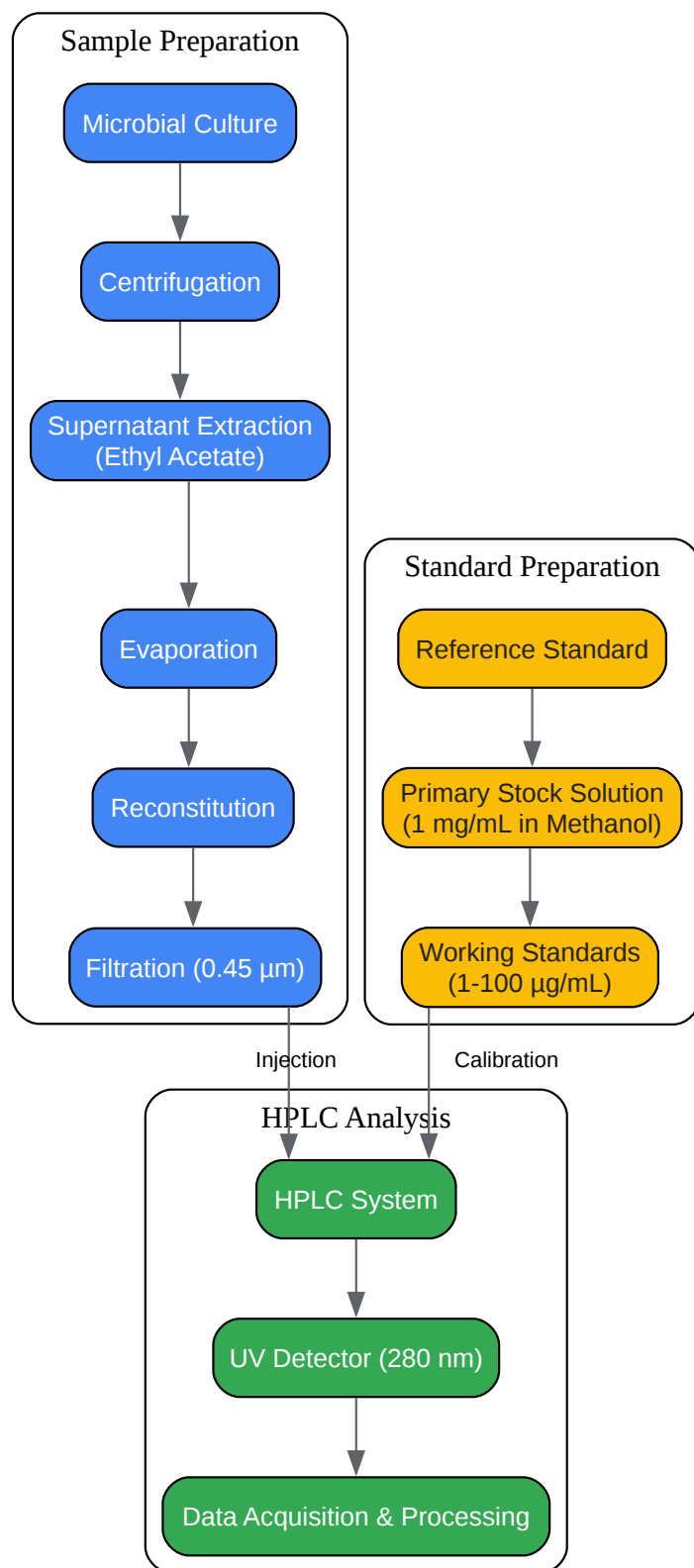
The developed HPLC method provides excellent separation of **3-Chlorogentisyl alcohol** from other components typically found in microbial extracts. The retention time for **3-Chlorogentisyl alcohol** under the specified conditions is approximately 12.5 minutes.

Quantitative Data

Table 3: Method Validation Parameters

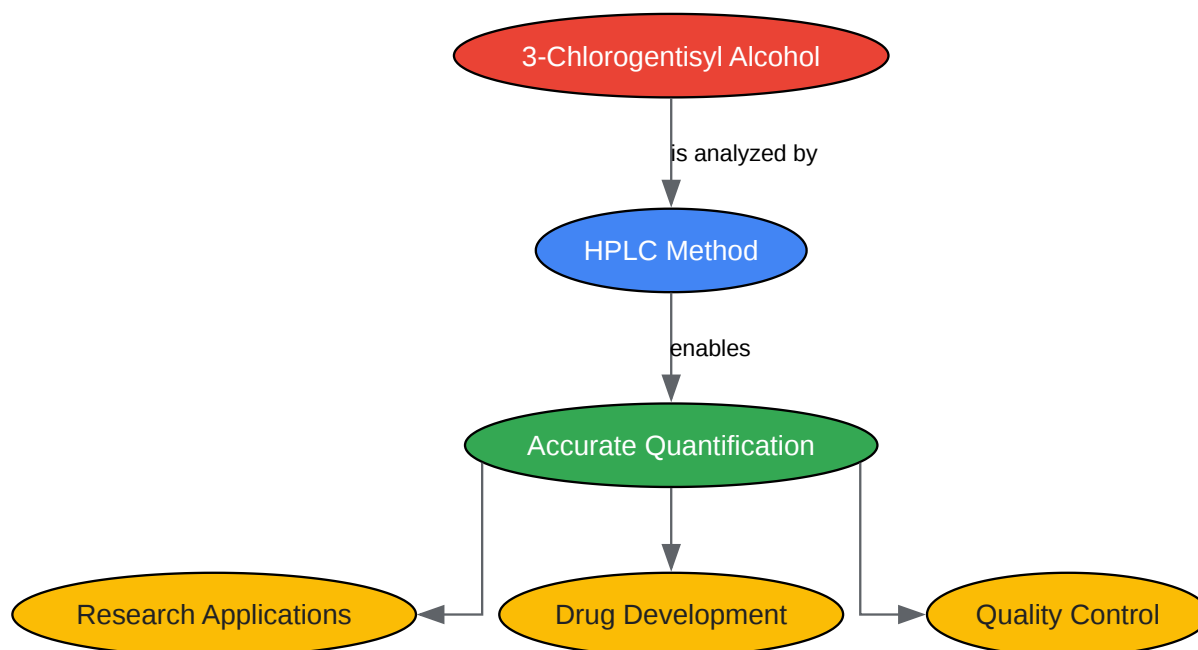
Parameter	Result
Retention Time (tR)	~12.5 min
Linearity (R ²) (1-100 µg/mL)	> 0.999
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.5 µg/mL
Precision (%RSD, n=6)	< 2%
Accuracy (Recovery %)	98-102%

Visualizations



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Caption: Experimental workflow for the HPLC analysis of **3-Chlorogentisyl alcohol**.



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Caption: Logical relationship of the analytical method to its applications.

Conclusion

The HPLC method presented in this application note is a reliable and efficient tool for the quantitative analysis of **3-Chlorogentisyl alcohol**. The use of a standard C18 column and a straightforward mobile phase gradient makes this method easily adaptable in most analytical laboratories. The detailed protocol for sample and standard preparation, along with the validated performance characteristics, will be of significant value to researchers and professionals in the fields of natural product chemistry, microbiology, and pharmaceutical development.

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